

# Technical Support Center: Navigating Challenges in Colistin Susceptibility Testing

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## Compound of Interest

Compound Name: Colistin IV

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during colistin susceptibility testing. The information is tailored for researchers, scientists, and drug development professionals to ensure accurate and reliable results in their experiments.

## Frequently Asked Questions (FAQs)

Q1: Why is colistin susceptibility testing so challenging?

A1: In vitro colistin susceptibility testing is inherently challenging due to several factors:

- **Cationic Nature of Colistin:** As a polycationic peptide, colistin can adhere to the surfaces of plastic labware, such as polystyrene microtiter plates, which can lead to an underestimation of the drug's concentration and falsely elevated Minimum Inhibitory Concentration (MIC) values.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Poor Diffusion in Agar:** Colistin is a large molecule that diffuses poorly and unevenly in agar. [\[1\]](#)[\[3\]](#) This characteristic makes agar-based methods like disk diffusion and gradient tests unreliable, often producing inaccurate results with high error rates and poor reproducibility.[\[1\]](#)  
[\[3\]](#)[\[4\]](#)

- Heteroresistance: Some bacterial populations may contain a subpopulation of resistant cells that are not easily detected by standard susceptibility testing methods.[1][5][6] This phenomenon, known as heteroresistance, can lead to treatment failure despite an initial susceptible result.[5][7]
- "Skipped Wells" Phenomenon: In broth microdilution assays, it is sometimes observed that bacterial growth occurs at higher colistin concentrations while no growth is seen in wells with lower concentrations.[8][9] The exact cause of this "skipped well" phenomenon is not fully understood but adds complexity to MIC interpretation.[9]
- Inactive Prodrug: The form of colistin administered to patients is colistin methanesulfonate (CMS), an inactive prodrug.[3] For in vitro testing, it is crucial to use colistin sulfate to obtain accurate and reproducible results, as the in vitro conversion of CMS to active colistin can be variable.[1][3]

Q2: Which colistin susceptibility testing method is recommended?

A2: Both the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) recommend broth microdilution (BMD) as the reference method for colistin susceptibility testing.[1][2][3] Other methods like disk diffusion and gradient tests are not recommended for clinical use due to their unreliability.[1][3][10]

Q3: What are the current clinical breakpoints for colistin?

A3: Clinical breakpoints for colistin are established by regulatory bodies like EUCAST and CLSI to categorize isolates as Susceptible (S), Intermediate (I), or Resistant (R). These breakpoints can differ and are updated based on new data. It is crucial to refer to the latest guidelines from the respective agencies.

Table 1: Comparison of Colistin Clinical Breakpoints

Organism Group	EUCAST Breakpoint (mg/L)	CLSI Breakpoint (mg/L)
Enterobacterales	S ≤ 2, R > 2	I ≤ 2, R ≥ 4
Pseudomonas aeruginosa	S ≤ 2, R > 2	I ≤ 2, R ≥ 4
Acinetobacter spp.	S ≤ 2, R > 2	I ≤ 2, R ≥ 4

Note: CLSI has eliminated the "susceptible" interpretive category for polymyxins, reflecting the limited clinical utility and potential for toxicity.[\[11\]](#)[\[12\]](#)

## Troubleshooting Guides

Issue 1: Inconsistent or non-reproducible MIC values in broth microdilution (BMD).

- Possible Cause 1: Adherence of colistin to the microtiter plate.
  - Troubleshooting Step: Ensure that you are using untreated, plain polystyrene microdilution trays as recommended by the joint CLSI-EUCAST guidelines.[\[2\]](#) Avoid using treated or coated plates. While some studies have investigated the use of surfactants like Polysorbate-80 (P-80) to prevent binding, this is not approved by CLSI or EUCAST as it may have its own antibacterial activity and could act synergistically with colistin.[\[1\]](#)
- Possible Cause 2: "Skipped wells" phenomenon.
  - Troubleshooting Step: If you observe growth in wells with higher colistin concentrations but not in preceding wells, repeat the test. If the phenomenon persists, consider subculturing from the turbid wells to check for contamination.[\[13\]](#)[\[14\]](#) The presence of heteroresistance could also contribute to this observation.[\[8\]](#)
- Possible Cause 3: Incorrect preparation of colistin stock solution.
  - Troubleshooting Step: Always use colistin sulfate for preparing stock solutions.[\[1\]](#) Prepare a fresh stock solution in sterile distilled water, aliquot, and store at -70°C or below.[\[3\]](#) Avoid repeated freeze-thaw cycles.

Issue 2: Discrepancies between different susceptibility testing methods.

- Possible Cause: Use of unreliable testing methods.
  - Troubleshooting Step: Agar-based methods such as disk diffusion and gradient tests (e.g., E-test) are not reliable for colistin due to its poor diffusion in agar and are not recommended by EUCAST or CLSI.[1][3][15] These methods are known to have high error rates, particularly for isolates with MICs close to the breakpoint, and can lead to false-susceptible results.[10][16][17] Stick to the reference broth microdilution method for accurate results.[2][3]

Table 2: Performance of Different Colistin Susceptibility Testing Methods Compared to Broth Microdilution (BMD)

Method	Very Major Errors (VME) Rate	Major Errors (ME) Rate	Overall Agreement
Agar Dilution	11% - 37.5%	Varies	Low to Moderate
Disk Diffusion	79% - 89% (falsely reported as susceptible)	0%	Unreliable
Gradient Test (E-test)	up to 32% - 68.8%	Varies	Unreliable
Commercial BMD kits	2.7%	6.1%	91.1%

VME: Very Major Error (a resistant isolate is incorrectly classified as susceptible). ME: Major Error (a susceptible isolate is incorrectly classified as resistant). Data compiled from multiple studies.[4][9][18][19][20][21]

Issue 3: Suspected heteroresistance leading to treatment failure.

- Possible Cause: The presence of a resistant subpopulation within a seemingly susceptible bacterial culture.[5][6] Standard diagnostic tests may not detect low frequencies of resistant cells.[5][6]
  - Troubleshooting Step: To investigate heteroresistance, the gold standard method is Population Analysis Profile (PAP).[5] This method can quantify the proportion of resistant

cells at various antibiotic concentrations.[5] If heteroresistance is confirmed, it may explain in vivo treatment failure despite in vitro susceptibility.[5][7]

## Experimental Protocols

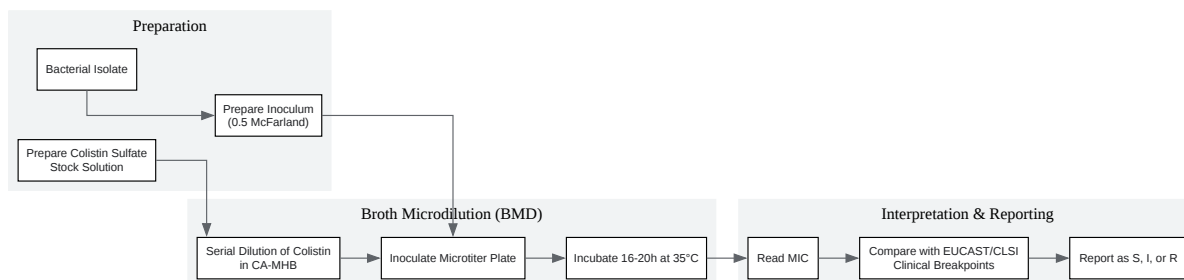
### 1. Broth Microdilution (BMD) for Colistin MIC Determination (Reference Method)

- Materials:
  - Cation-adjusted Mueller-Hinton broth (CA-MHB).[2]
  - Colistin sulfate powder.
  - Untreated, plain polystyrene 96-well microdilution plates.[2]
  - Bacterial inoculum standardized to 0.5 McFarland.
  - Quality control strains (e.g., *E. coli* ATCC 25922, *P. aeruginosa* ATCC 27853, and a colistin-resistant strain like *E. coli* NCTC 13846).[1][17]
- Procedure:
  - Prepare a stock solution of colistin sulfate in sterile distilled water.
  - Perform serial two-fold dilutions of colistin in CA-MHB directly in the microdilution plate to achieve the desired final concentrations.
  - Prepare the bacterial inoculum by suspending colonies in saline to match a 0.5 McFarland turbidity standard. Further dilute this suspension to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in each well.
  - Inoculate each well with the standardized bacterial suspension. Include a growth control well (no colistin) and a sterility control well (no bacteria).
  - Incubate the plates at 35°C for 16-20 hours.[3]
  - The MIC is the lowest concentration of colistin that completely inhibits visible bacterial growth.

## 2. Population Analysis Profile (PAP) for Heteroresistance Detection

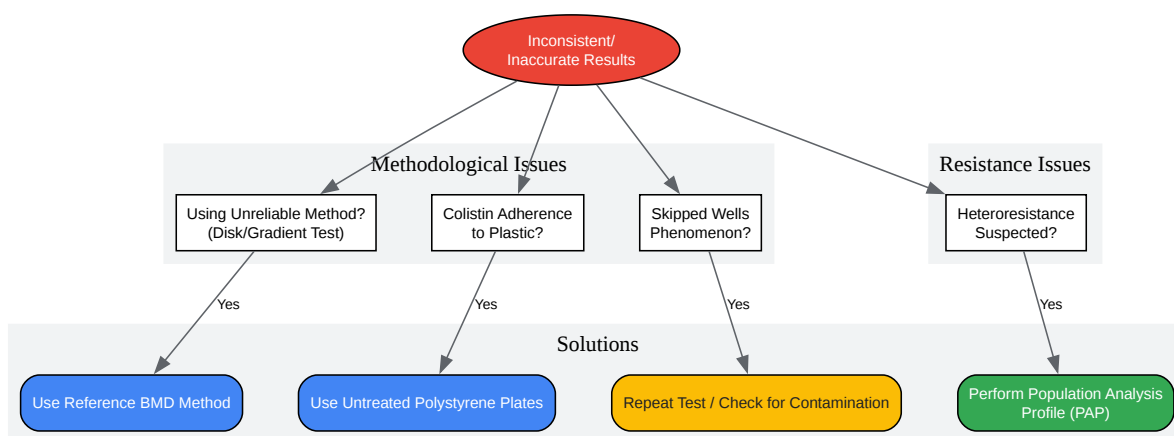
- Materials:
  - Mueller-Hinton agar (MHA) plates.
  - Colistin sulfate.
  - Bacterial culture grown overnight in broth.
- Procedure:
  - Prepare MHA plates containing a range of colistin concentrations (e.g., 0, 0.5, 1, 2, 4, 8, 16, 32 µg/mL).<sup>[7][22]</sup>
  - Prepare serial dilutions of the overnight bacterial culture in saline.
  - Plate a fixed volume (e.g., 100 µL) of each dilution onto each of the colistin-containing and colistin-free MHA plates.
  - Incubate the plates at 37°C for 24-48 hours.
  - Count the number of colonies on each plate to determine the number of colony-forming units (CFU) per milliliter.
  - Plot the log<sub>10</sub> of the CFU/mL against the colistin concentration. A heteroresistant population will typically show a biphasic curve, with a subpopulation of cells growing at higher antibiotic concentrations.<sup>[22]</sup>

## Visualizations



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Caption: Workflow for colistin susceptibility testing using the reference broth microdilution method.



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Caption: Troubleshooting logic for common issues in colistin susceptibility testing.

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## References

- [1. Challenges, Issues and Warnings from CLSI and EUCAST Working Group on Polymyxin Susceptibility Testing - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. frcpathprep.com \[frcpathprep.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. Comparison of three standardized disc susceptibility testing methods for colistin - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Methods to Evaluate Colistin Heteroresistance in Acinetobacter baumannii - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Colistin Heteroresistance, Mechanisms, Diagnostic Methods, and Therapeutic Options: A Review \[mdpi.com\]](#)
- [7. journals.asm.org \[journals.asm.org\]](#)
- [8. Colistin and its role in the Era of antibiotic resistance: an extended review \(2000–2019\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
- [10. journals.asm.org \[journals.asm.org\]](#)
- [11. consensus.app \[consensus.app\]](#)
- [12. Clinical and Laboratory Standards Institute and European Committee on Antimicrobial Susceptibility Testing Position Statements on Polymyxin B and Colistin Clinical Breakpoints - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. pagepressjournals.org \[pagepressjournals.org\]](#)
- [14. researchgate.net \[researchgate.net\]](#)

- [15. EUCAST: Colistin gradient tests and disks have no place in susceptibility testing \[eucastr.org\]](#)
- [16. EUCAST: Colistin susceptibility testing \[eucastr.org\]](#)
- [17. mjima.org \[mjima.org\]](#)
- [18. Comparison of susceptibility testing methods for determining the activity of colistin against Gram-negative bacilli of clinical origin - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. jcdr.net \[jcdr.net\]](#)
- [20. ICI Journals Master List \[journals.indexcopernicus.com\]](#)
- [21. researchgate.net \[researchgate.net\]](#)
- [22. Detection and Characterization of Colistin Heteroresistance in an Enterobacter cloacae ST48 Strain Isolated From Raw Milk in Algeria - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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